

Tomatidenol: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Tomatidenol*

Cat. No.: *B1253344*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Tomatidenol**, a steroidal alkaloid of significant interest in various scientific fields. This document outlines its chemical identifiers, biosynthetic pathway, and its relationship with the structurally similar compound, tomatidine.

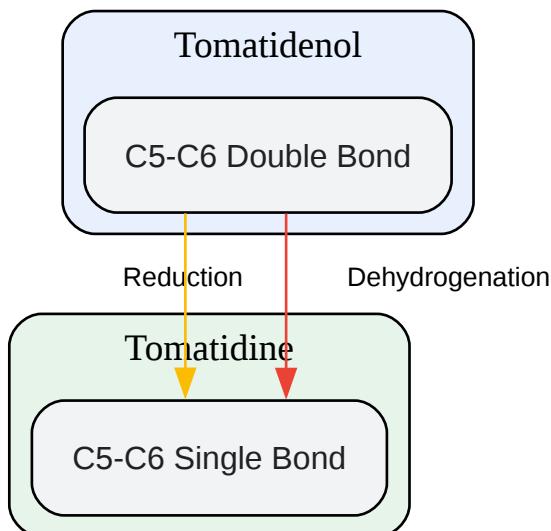
Core Chemical Identifiers

A precise understanding of a compound's chemical identity is fundamental for research and development. The following table summarizes the key chemical identifiers for **Tomatidenol**.

Identifier	Value	Source
CAS Number	546-40-7	[1] [2]
Molecular Formula	C ₂₇ H ₄₃ NO ₂	[1] [2] [3] [4]
Molecular Weight	413.6 g/mol	[1] [3] [5]
IUPAC Name	(1S,2S,4S,5'S,6S,7S,8R,9S,12S,13R,16S)-5',7,9,13-tetramethylspiro[5-oxapentacyclo[10.8.0.02,9.04,8.013,18]icos-18-ene-6,2'-piperidine]-16-ol	[1] [3]
InChI Key	KWVISVAMQJWJSZ-INULWVDGSA-N	[1] [3] [4]
Canonical SMILES	C[C@H]1CC[C@]2(--INVALID-LINK--)C[C@H]4[C@@@]3(CC[C@H]5[C@H]4CC=C6[C@@@]5(CC-O)C)C">C@HC)NC1	[1] [3]
Synonyms	dehydrotomatidine, Soladulcamaridine	[1]

Biosynthetic Pathway of Tomatidenol

Tomatidenol is a key intermediate in the biosynthesis of steroidal glycoalkaloids in plants, particularly within the Solanaceae family. Its synthesis originates from cholesterol and involves a series of enzymatic transformations.



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References

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